

1-Boc-4-(hydroxymethyl)-4-methylpiperidine structure and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Boc-4-(hydroxymethyl)-4-methylpiperidine

Cat. No.: B112343

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Technical Guide: 1-Boc-4-(hydroxymethyl)-4-methylpiperidine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, molecular weight, and a plausible synthetic route for **1-Boc-4-(hydroxymethyl)-4-methylpiperidine**. This compound is a valuable building block in medicinal chemistry and organic synthesis, often utilized in the development of novel therapeutic agents.

Chemical Structure and Properties

1-Boc-4-(hydroxymethyl)-4-methylpiperidine, also known as tert-butyl 4-(hydroxymethyl)-4-methylpiperidine-1-carboxylate, is a piperidine derivative. The nitrogen atom of the piperidine ring is protected by a tert-butoxycarbonyl (Boc) group, a common protecting group in organic synthesis due to its stability under various conditions and ease of removal under acidic conditions. The 4-position of the piperidine ring is substituted with both a methyl group and a hydroxymethyl group.

A summary of its key quantitative data is presented in the table below.

Property	Value
CAS Number	236406-21-6[1][2]
Molecular Formula	C12H23NO3[2]
Molecular Weight	229.32 g/mol
Synonyms	tert-butyl 4-(hydroxymethyl)-4-methylpiperidine-1-carboxylate, 1-Boc-4-(hydroxymethyl)-4-methyl-piperidine, 4-hydroxymethyl-4-methyl-piperidine-1-carboxylic acid tert-butyl ester[2]

Synthetic Pathway and Experimental Protocols

The synthesis of **1-Boc-4-(hydroxymethyl)-4-methylpiperidine** can be achieved through a multi-step process starting from 1-Boc-4-methylpiperidine-4-carboxylic acid. The key steps involve the protection of the piperidine nitrogen, followed by the reduction of a carboxylic acid or an aldehyde functionality.

Experimental Workflow

Synthesis of 1-Boc-4-methylpiperidine-4-carboxylic acid

1-tert-butyl 4-methyl 4-methylpiperidine-1,4-dicarboxylate

Hydrolysis
(LiOH or NaOH)

1-Boc-4-methylpiperidine-4-carboxylic acid

Reduction to Alcohol

Reduction
(e.g., with a reducing agent)

1-Boc-4-(hydroxymethyl)-4-methylpiperidine

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References

- 1. biosynce.com [biosynce.com]
- 2. tert-Butyl 4-(hydroxymethyl)-4-methylpiperidine-1-carboxylate | CAS 236406-21-6 | Chemical-Suppliers [chemical-suppliers.eu]

- To cite this document: BenchChem. [1-Boc-4-(hydroxymethyl)-4-methylpiperidine structure and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b112343#1-boc-4-hydroxymethyl-4-methylpiperidine-structure-and-molecular-weight]

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